

A Comprehensive Technical Guide to 2,4-Dibromo-1-trityl-1H-imidazole

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Compound of Interest

Compound Name: 2,4-Dibromo-1-trityl-1H-imidazole

Cat. No.: B1311697

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the chemical compound **2,4-Dibromo-1-trityl-1H-imidazole**, including its chemical structure, nomenclature, physicochemical properties, and a plausible synthetic pathway. This information is intended to support research and development activities in medicinal chemistry and related fields where substituted imidazole scaffolds are of interest.

Chemical Structure and IUPAC Name

The chemical structure of **2,4-Dibromo-1-trityl-1H-imidazole** consists of an imidazole ring substituted with two bromine atoms at positions 2 and 4, and a trityl (triphenylmethyl) group attached to the nitrogen atom at position 1. The trityl group is a bulky, lipophilic protecting group commonly used in organic synthesis.

IUPAC Name: 2,4-dibromo-1-(triphenylmethyl)-1H-imidazole

Synonyms: 2,4-Dibromo-1-tritylimidazole

Molecular Formula: $C_{22}H_{16}Br_2N_2$ ^{[1][2]}

CAS Number: 871269-06-6^[1]

The structural representation of **2,4-Dibromo-1-trityl-1H-imidazole** is provided in the diagram below.



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References

- 1. calpaclab.com [calpaclab.com]
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